

Gentamicin B1: A Technical Guide to Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gentamicin B1*

Cat. No.: *B1230207*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties and stability of **Gentamicin B1**, a significant component of the gentamicin antibiotic complex. A thorough understanding of these characteristics is essential for its handling, formulation, and the development of robust analytical methods.

Core Chemical Properties

Gentamicin B1 is an aminoglycoside antibiotic, a class of compounds known for their bactericidal activity against a wide range of bacteria.^{[1][2]} Its structure, like other gentamicins, is based on a 2-deoxystreptamine moiety linked to two sugar units.^[3]

Table 1: Summary of **Gentamicin B1** Chemical Properties

Property	Value	Source(s)
IUPAC Name	(2R,3S,4S,5R,6S)-2-[(1R)-1-aminoethyl]-6-[(1R,2R,3S,4R,6S)-4,6-diamino-3-[(2R,3R,4R,5R)-3,5-dihydroxy-5-methyl-4-(methylamino)oxan-2-yl]oxy-2-hydroxycyclohexyl]oxyoxane-3,4,5-triol	[4]
CAS Number	36889-16-4	[1][4][5]
Molecular Formula	C ₂₀ H ₄₀ N ₄ O ₁₀	[1][4][5][6][7][8]
Molecular Weight	496.55 g/mol	[1][5][6][7]
Appearance	White to Pale Yellow Solid	[1][2]
Solubility	Slightly soluble in Methanol and Water.[1][2] The gentamicin complex is freely soluble in water but practically insoluble in ethanol.[9]	
Predicted pKa	12.96 ± 0.70	[1][10]
Predicted XLogP3-AA	-5.8	[4]
Hydrogen Bond Donor Count	10	[4]

Stability Profile

The stability of gentamicin is a critical factor for ensuring its therapeutic efficacy and safety.[11] Degradation can lead to reduced potency and the formation of potentially harmful byproducts. [11] Gentamicin B1's stability is influenced by several factors, including pH, temperature, light, and humidity.

2.1 pH Stability The stability of gentamicin is highly dependent on pH. The optimal pH range for gentamicin stability in liquid solutions is between 4.5 and 7.0.[11] In more acidic or alkaline environments, it undergoes hydrolysis, leading to the formation of degradation products.[11] A

stability study of gentamicin sulfate injections showed that while the pH of all samples decreased slightly over a six-month period, they remained within the acceptable USP range.

[\[12\]](#)

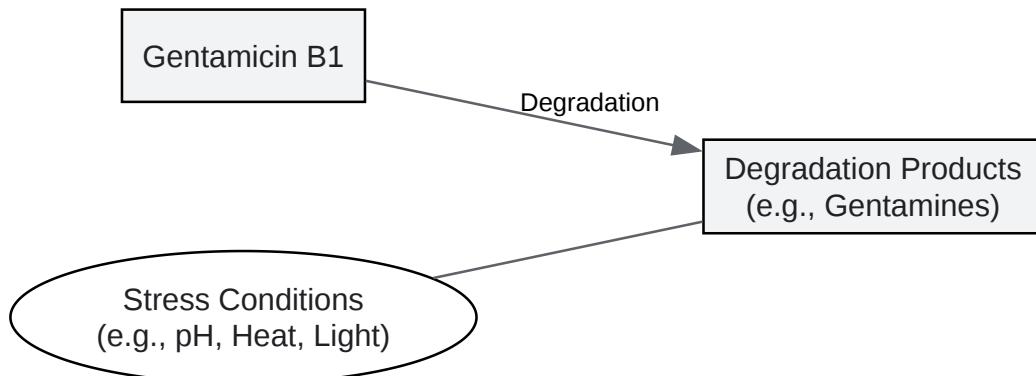
2.2 Temperature Stability Gentamicin is sensitive to heat.[\[11\]](#) Extreme heat can cause chemical reactions that break down the molecule, reducing its effectiveness.[\[11\]](#) Conversely, extremely low temperatures can decrease its solubility.[\[11\]](#) The recommended storage temperature for gentamicin is refrigerated, between 2°C and 8°C, to prevent degradation.[\[11\]](#) However, some solutions have been shown to be stable at room temperature (~25°C).[\[13\]](#)[\[14\]](#) A study on gentamicin-coated implants showed that storage at 60°C led to a small but significant reduction in the level of the C2 congener when combined with PLGA, indicating that the formulation can impact thermal stability.[\[15\]](#)

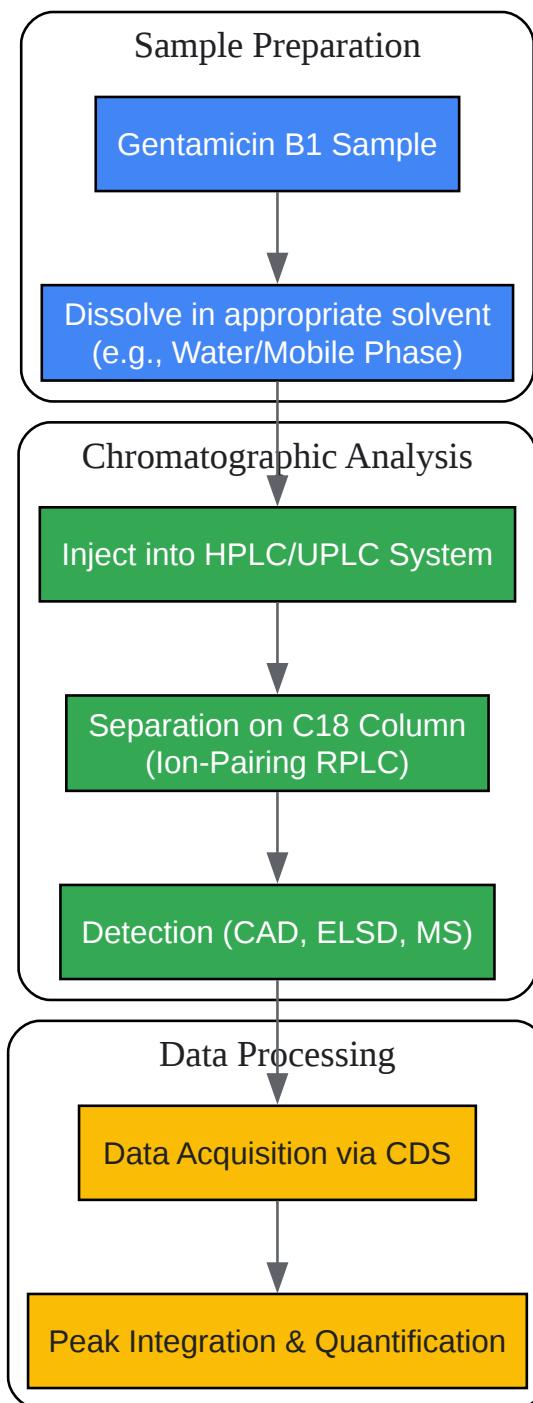
2.3 Photostability Exposure to light, particularly ultraviolet (UV) rays, can trigger photochemical reactions that degrade gentamicin.[\[11\]](#) This degradation occurs as the molecule absorbs energy, which can lead to the breaking of chemical bonds.[\[11\]](#) One study demonstrated that when gentamicin was exposed to UV light at 243 nm for 30 minutes, a significant degradation of 42.14% was observed.[\[16\]](#)[\[17\]](#) Therefore, gentamicin and its preparations should be protected from light.[\[11\]](#)

2.4 Humidity and Oxidative Stability Gentamicin sulfate is described as hygroscopic and can undergo gradual degradation upon exposure to humid atmospheres, a process that is accelerated at higher temperatures.[\[15\]](#) Powdered forms are particularly susceptible to moisture-induced degradation.[\[11\]](#) Storage of gentamicin-coated rods at 75% relative humidity resulted in small decreases in the level of the C2 congener.[\[15\]](#) Additionally, the molecule is susceptible to oxidative degradation.[\[17\]](#)

Degradation Pathways

The primary degradation pathway for gentamicin under hydrolytic stress (acidic or alkaline conditions) is the cleavage of the glycosidic bonds. This results in the formation of gentamines, which are the 2-deoxystreptamine core with one of the sugar moieties removed.[\[18\]](#) For example, electrochemical degradation of gentamicin has been shown to proceed via the loss of a pyran moiety.[\[19\]](#) Forced degradation studies have identified known gentamines C1, C1a, and C2 as major degradants.[\[20\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gentamicin B1 | 36889-16-4 [chemicalbook.com]
- 2. Naarini Molbio Pharma [naarini.com]
- 3. Gentamicin [drugfuture.com]
- 4. Gentamicin B1 | C20H40N4O10 | CID 76970706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Gentamicin B1 | 36889-16-4 | AG46304 | Biosynth [biosynth.com]
- 6. GSRS [precision.fda.gov]
- 7. Page loading... [guidechem.com]
- 8. gentamicin B1 - Wikidata [wikidata.org]
- 9. images.baidu1y.com [images.baidu1y.com]
- 10. Page loading... [guidechem.com]
- 11. creative-diagnostics.com [creative-diagnostics.com]
- 12. ejua.net [ejua.net]
- 13. Gentamicin (10 mg/mL), 10 mL - FAQs [thermofisher.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. benchchem.com [benchchem.com]
- 18. researchgate.net [researchgate.net]
- 19. Experimental design optimization for electrochemical removal of gentamicin: toxicity evaluation and degradation pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. The impact of storage conditions upon gentamicin coated antimicrobial implants - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Gentamicin B1: A Technical Guide to Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230207#gentamicin-b1-chemical-properties-and-stability\]](https://www.benchchem.com/product/b1230207#gentamicin-b1-chemical-properties-and-stability)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com